

Propargylamine hydrochloride physical

appearance and form (e.g., powder)

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Compound of Interest		
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Propargylamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propargylamine hydrochloride (C₃H₅N⋅HCl) is a versatile chemical intermediate of significant interest in organic synthesis and medicinal chemistry.[1][2] As a hydrochloride salt, it offers enhanced stability and handling properties compared to its free base form.[2] Its bifunctional nature, featuring both an amine and a terminal alkyne group, makes it a valuable building block for the synthesis of a diverse range of compounds, including nitrogen-containing heterocycles, natural products, and pharmacologically active molecules.[3][4] This guide provides a detailed overview of the physical and chemical properties of **propargylamine hydrochloride**, standardized experimental protocols for its characterization, and a representative synthetic workflow.

Physical and Chemical Properties

Propargylamine hydrochloride is typically a white to light brown or brown crystalline powder. [4][5][6][7] It is hygroscopic and sensitive to moisture.[6] A summary of its key physical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of Propargylamine Hydrochloride



Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ CIN	[6]
Molecular Weight	91.54 g/mol	[3][5][6]
Appearance	White to light brown/brown powder	[4][5][6][7]
Form	Solid, powder	[3][4][5]
Melting Point	175 - 182 °C	[4]
179 - 182 °C	[3][5][6][8]	_
180 °C	[9]	
Solubility	Soluble in water (partly), methanol (slightly), and ethanol.	[6][8]
CAS Number	15430-52-1	[5][6]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **propargylamine hydrochloride**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.[5][6] A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities. The capillary method is a standard technique for determining the melting point of a powdered solid like **propargylamine hydrochloride**.

Protocol:

- Sample Preparation:
 - Ensure the propargylamine hydrochloride sample is completely dry and in a fine,
 powdered form. If necessary, gently grind any coarse crystals in a mortar and pestle.[5]



- Load a small amount of the powdered sample into a capillary tube (sealed at one end) to a height of 2-3 mm.[8]
- Compact the sample at the bottom of the tube by tapping it gently on a hard surface or by dropping it through a long glass tube.[8]

Measurement:

- Place the capillary tube into a calibrated melting point apparatus.
- If the approximate melting point is known, heat the sample at a moderate rate until the temperature is about 20°C below the expected melting point.[8]
- Decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[8]
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).

Data Analysis:

 The melting point is reported as the range between the initial and final temperatures of melting. For a pure substance, this range should be narrow (typically 0.5-1°C).

Determination of Solubility

The solubility of **propargylamine hydrochloride** in various solvents is a fundamental property that informs its use in different applications. A qualitative assessment of solubility can be performed as follows.

Protocol:

 Solvent Selection: Prepare test tubes with the solvents of interest, such as water, methanol, and ethanol.



• Sample Addition:

 To a test tube containing approximately 1 mL of the solvent, add a small, measured amount (e.g., 10-20 mg) of propargylamine hydrochloride.

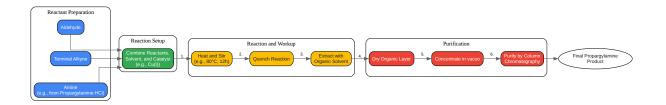
Observation:

- Vigorously shake or vortex the test tube for 30-60 seconds to facilitate dissolution.
- Visually inspect the solution for the presence of undissolved solid.
- If the solid dissolves completely, the compound is considered soluble in that solvent at the tested concentration.
- If some solid remains, the compound is partially soluble or insoluble. The degree of solubility can be further quantified by gradually adding more solute until saturation is reached.
- pH Consideration for Aqueous Solubility:
 - For solubility in water, the pH of the resulting solution can be measured using a pH meter or pH paper. As an amine hydrochloride, an aqueous solution of propargylamine hydrochloride is expected to be acidic.

Synthetic Workflow: A³ Coupling Reaction

Propargylamine hydrochloride is a key precursor to propargylamines, which are often synthesized via a one-pot, three-component reaction known as the A³ (Aldehyde-Alkyne-Amine) coupling reaction.[3] This reaction is highly efficient for creating molecular complexity from simple starting materials. The following diagram illustrates a generalized experimental workflow for this synthesis.





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Caption: Generalized workflow for the A³ coupling reaction.

Conclusion

Propargylamine hydrochloride is a foundational reagent in modern organic synthesis. A thorough understanding of its physical properties and the experimental methods for their determination is crucial for its effective use in research and development. The synthetic workflows in which it participates, such as the A³ coupling reaction, highlight its importance in the construction of complex molecules with potential applications in medicinal chemistry and materials science.

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